Application of UPLC for rapid analysis of Mirabegron impurities.

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Compound of Interest	
Compound Name:	Mirabegron impurity-1
Cat. No.:	B570142

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Application Note

This application note describes a rapid and sensitive Ultra-Performance Liquid Chromatography (UPLC) method for the separation and quantification of Mirabegron and its potential impurities. Mirabegron, a potent β3-adrenoceptor agonist for the treatment of overactive bladder, can degrade under various stress conditions, leading to the formation of impurities that need to be monitored to ensure the safety and efficacy of the drug product.[1][2][3] This UPLC method is suitable for routine quality control and stability testing of Mirabegron in pharmaceutical development and manufacturing.

The developed gradient UPLC method utilizes a sub-2 µm particle column to achieve rapid separation with high resolution and sensitivity. Forced degradation studies have shown that Mirabegron is susceptible to degradation under hydrolytic (acidic, basic, and neutral) and oxidative conditions, while it remains stable under thermal and photolytic stress.[1][2][3] A total of seven degradation products have been identified and characterized using UPLC coupled with mass spectrometry.[1][2] This method allows for the effective separation and quantification of these impurities from the parent drug.

Experimental Protocols

UPLC Method for Impurity Profiling

Chromatographic Conditions:

Parameter	Details
Instrument	Waters ACQUITY UPLC H-Class or equivalent
Column	Waters ACQUITY UPLC CSH C18, 100 mm x 2.1 mm, 1.7 µm
Mobile Phase A	10 mM Ammonium Acetate (pH 5.0) in water
Mobile Phase B	Acetonitrile
Gradient Program	Time (min)
0.0	
6.0	
8.0	
10.0	
Flow Rate	0.3 mL/min
Column Temperature	40°C
Detector	PDA/UV Detector
Detection Wavelength	247 nm
Injection Volume	2 µL
Run Time	10 minutes

Forced Degradation Studies Protocol

a. Acid Hydrolysis: Reflux 1 mg/mL of Mirabegron in 1N HCl at 80°C for 1 hour.[3] Cool the solution to room temperature and neutralize with an appropriate amount of 1N NaOH. Dilute with the mobile phase to the desired concentration for UPLC analysis.

b. Base Hydrolysis: Reflux 1 mg/mL of Mirabegron in 0.5N NaOH at 80°C for 2 hours.[3] Cool the solution to room temperature and neutralize with an appropriate amount of 0.5N HCl. Dilute with the mobile phase to the desired concentration for UPLC analysis.

c. Neutral Hydrolysis: Reflux 1 mg/mL of Mirabegron in water at 80°C for 48 hours.[3] Cool the solution to room temperature and dilute with the mobile phase to the desired concentration for UPLC analysis.

d. Oxidative Degradation: Treat 1 mg/mL of Mirabegron with 15% H_2O_2 at room temperature for 8 hours.[3] Dilute the solution with the mobile phase to the desired concentration for UPLC analysis.

Data Presentation

Table 1: Summary of Mirabegron and its Degradation Products

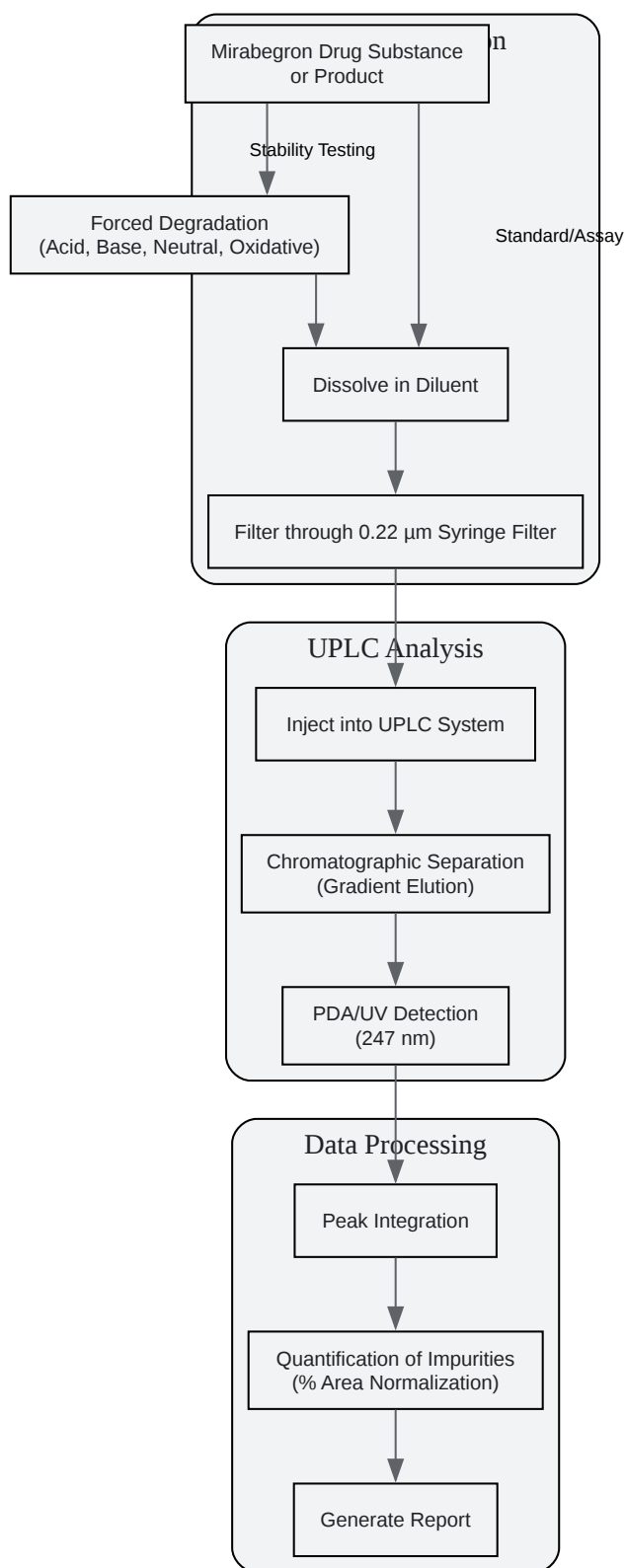| Compound	Retention Time (min)	$[M+H]^+$ (m/z)	Formation Condition(s)
Mirabegron	~5.5	397	-
DP1	4.36	257	Acidic, Basic, Neutral Hydrolysis, Oxidative
DP2	~4.8	299	Basic Hydrolysis
DP3	~6.2	373	Basic Hydrolysis
DP4	7.56	385	Basic Hydrolysis
DP5	4.03	257	Acidic Hydrolysis
DP6	3.47	413	Oxidative
DP7	~3.8	431	Oxidative

Retention times are approximate and may vary slightly depending on the specific UPLC system and conditions.

Table 2: Method Validation Parameters for Mirabegron

Parameter	Result
Linearity Range (µg/mL)	50 - 150
Correlation Coefficient (r²)	0.997
LOD (µg/mL)	3.57
LOQ (µg/mL)	11.89

Note: Detailed validation data for each impurity is not readily available in a single public source and would typically be generated during method validation in a specific laboratory.

Mandatory Visualization

Mirabegron Drug Substance
or Product

Stability Testing

Forced Degradation
(Acid, Base, Neutral, Oxidative)

Standard/Assay

Dissolve in Diluent

Filter through 0.22 µm Syringe Filter

UPLC Analysis

Inject into UPLC System

Chromatographic Separation
(Gradient Elution)

PDA/UV Detection
(247 nm)

Data Processing

Peak Integration

Quantification of Impurities
(% Area Normalization)

Generate Report

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Caption: Experimental workflow for the UPLC analysis of Mirabegron impurities.

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References

- 1. researchgate.net [researchgate.net]
- 2. 2024.sci-hub.se [2024.sci-hub.se]
- 3. scispace.com [scispace.com]
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